

An In-depth Technical Guide to 4-Bromopentanoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *4-Bromopentanoic acid*

Cat. No.: *B3240973*

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Abstract

4-Bromopentanoic acid, a halogenated derivative of pentanoic acid, is a molecule of interest in organic synthesis and medicinal chemistry. While a specific CAS number for this compound is not readily available in major chemical databases, its synthesis and potential applications as a pharmaceutical intermediate are noteworthy. This technical guide provides a comprehensive overview of **4-bromopentanoic acid**, including its chemical properties, synthesis, reactivity, and potential applications in drug development, with a focus on its role as a precursor to bioactive molecules. Detailed experimental protocols, spectroscopic data, and safety information are also presented to support researchers in their work with this compound.

Chemical and Physical Properties

4-Bromopentanoic acid is a C5 carboxylic acid with a bromine atom at the fourth carbon position. Its chemical structure and key properties are summarized in the tables below. It is important to note that while a specific CAS Number for **4-bromopentanoic acid** is not consistently reported, it is identified in the PubChem database with the Compound ID (CID) 15570370.^[1] For comparison, the properties of the isomeric 2-bromopentanoic acid and 5-bromopentanoic acid are also provided.

Table 1: Chemical Identifiers for Bromopentanoic Acid Isomers

Property	4-Bromopentanoic Acid	2-Bromopentanoic Acid	5-Bromopentanoic Acid
PubChem CID	15570370	11440	16368
CAS Number	Not Available[2]	584-93-0	2067-33-6[3]
Molecular Formula	C5H9BrO2	C5H9BrO2	C5H9BrO2
Molecular Weight	181.03 g/mol	181.03 g/mol	181.03 g/mol
Canonical SMILES	CC(CCC(=O)O)Br	CCCC(C(=O)O)Br	C(CCBr)CC(=O)O
InChIKey	XILQGXZARXHSEI-UHFFFAOYSA-N	WMFATTFQNRPXQBQ-UHFFFAOYSA-N	WNXNUPJZWYOKM-W-UHFFFAOYSA-N

Table 2: Physicochemical Properties of Bromopentanoic Acid Isomers

Property	4-Bromopentanoic Acid (Predicted)	2-Bromopentanoic Acid (Experimental)	5-Bromopentanoic Acid (Experimental)
Boiling Point	Not Available	84-85 °C @ 10 Torr	142-145 °C @ 13 mmHg
Melting Point	Not Available	Not Available	38-40 °C
Density	Not Available	1.475 g/cm ³ @ 20 °C	Not Available

Synthesis and Experimental Protocols

The primary synthetic route to **4-bromopentanoic acid** is through the hydrobromination of 4-pentenoic acid. This reaction follows Markovnikov's rule, where the hydrogen atom of HBr adds to the carbon atom of the double bond that has the greater number of hydrogen atoms, and the bromine atom adds to the more substituted carbon atom, resulting in the desired product.

Synthesis of 4-Bromopentanoic Acid via Hydrobromination of 4-Pentenoic Acid

Reaction Scheme:

Synthesis of 4-Bromopentanoic Acid



Intramolecular Cyclization

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References

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